

# A Technical Examination of the Biodegradability of Phenaflleur for Cosmetic Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **PHENAFLEUR**

Cat. No.: **B1618771**

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## Executive Summary

The cosmetic industry is increasingly prioritizing the environmental fate of its ingredients, with biodegradability being a critical parameter for sustainable formulation development. This technical guide provides an in-depth analysis of the biodegradability of **Phenaflleur**, a fragrance ingredient utilized in various cosmetic products. This document outlines the chemical identity of **Phenaflleur**, summarizes available biodegradability data, details standardized experimental protocols for assessing biodegradability, and presents a plausible metabolic pathway for its environmental degradation. All quantitative data are presented in tabular format for clarity, and key processes are visualized using logical diagrams to support research and development efforts.

## Chemical Profile of Phenaflleur

**Phenaflleur** is the trade name for the chemical compound 2-(cyclohexyloxy)ethyl]-benzene. It is a synthetic fragrance ingredient known for its floral, hyacinth-like scent. A clear understanding of its chemical structure is fundamental to predicting and assessing its environmental persistence and degradation pathways.

Table 1: Chemical Identity of **Phenaflleur**

Identifier	Value
Chemical Name	Benzene, [2-(cyclohexyloxy)ethyl]-
Common Name	Phenyl ethyl cyclohexyl ether
Trade Name	Phenafleur
CAS Number	80858-47-5 <a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <a href="#">[1]</a>
Molecular Weight	204.31 g/mol <a href="#">[1]</a>
LogP	4.9 at 25°C <a href="#">[2]</a>
Water Solubility	780.2 mg/L at 24°C <a href="#">[2]</a>

## Assessment of Biodegradability

The biodegradability of a cosmetic ingredient is its susceptibility to breakdown by microorganisms into simpler, harmless compounds like carbon dioxide, water, and biomass.[\[3\]](#) This process is crucial for preventing the accumulation of synthetic chemicals in the environment.[\[4\]](#) Standardized tests, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are widely accepted for evaluating the biodegradability of chemicals.[\[5\]](#)[\[6\]](#)

While specific biodegradability data for **Phenafleur** is not publicly available, data for structurally related fragrance compounds, such as Phenylacetaldehyde, can provide insights. Phenylacetaldehyde is considered readily biodegradable based on OECD 301D testing, achieving 69% degradation in 28 days.[\[7\]](#) Another assessment showed 51% biodegradation after 28 days.[\[8\]](#) A substance is classified as "Readily Biodegradable" if it achieves at least 60% degradation within a 10-day window during a 28-day period in specific OECD tests (like 301B, C, D, F).[\[5\]](#)

Table 2: Illustrative Biodegradability Data for a Structurally Related Fragrance Ingredient (Phenylacetaldehyde)

Test Guideline	Method	Duration	Result	Classification	Reference
OECD 301D	Closed Bottle Test	28 days	69% degradation	Readily Biodegradable	[7]
Not Specified	Not Specified	28 days	51% degradation	-	[8]

Note: This data is for Phenylacetaldehyde and serves as an illustrative example. Specific testing on **Phenafleur** is required for a definitive assessment.

## Experimental Protocols for Biodegradability Testing

The OECD 301 series of tests are the global benchmark for assessing the ready biodegradability of chemicals in an aerobic aqueous environment.[6] The selection of a specific method (A-F) depends on the physical-chemical properties of the test substance, such as its solubility and volatility.[5]

### Detailed Protocol: OECD 301F - Manometric Respirometry Test

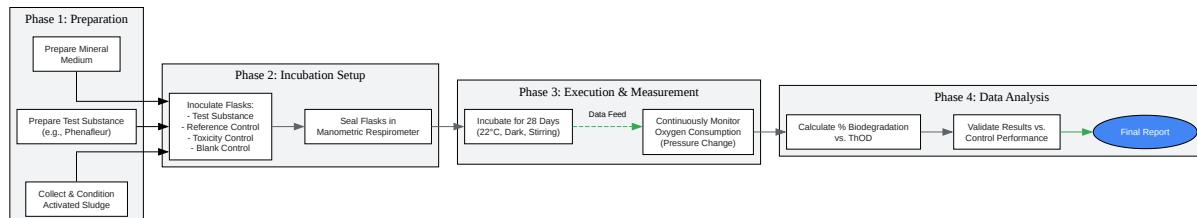
The OECD 301F test is suitable for a wide range of substances, including those that are soluble, poorly soluble, and non-volatile, making it a relevant method for ingredients like **Phenafleur**.[9]

**Objective:** To determine the degree of aerobic biodegradation by measuring the oxygen consumed by a microbial inoculum in the presence of the test substance.

**Principle:** A known volume of a mineral medium containing a microbial inoculum (typically activated sludge from a wastewater treatment plant) and the test substance (at a concentration of 100 mg/L) is incubated in a closed, stirred flask.[10] The consumption of oxygen by the microorganisms as they metabolize the substance is measured by a manometric device that detects the pressure decrease in the headspace.[11] The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD) to calculate the percentage of biodegradation.[9]

**Key Steps:**

- Preparation of Reagents: A mineral salt medium is prepared. The test substance is prepared, often adsorbed onto an inert support like silica gel if poorly soluble.[10] Activated sludge is collected and conditioned.[11]
- Apparatus Setup: Manometric respirometer flasks are set up for the test substance, a reference substance (e.g., sodium benzoate), a toxicity control (test substance + reference), and a blank (inoculum only).[11][12]
- Incubation: The flasks are sealed and incubated at a constant temperature (typically  $22 \pm 2^{\circ}\text{C}$ ) in the dark for 28 days, with continuous stirring.[6][10]
- Measurement: The pressure change in each flask is continuously monitored. This is converted to the amount of oxygen consumed.
- Data Analysis: The percentage of biodegradation is calculated using the oxygen consumption values, corrected for the blank control, and expressed as a percentage of the ThOD.
- Validity Criteria: For a test to be valid, the reference substance must reach the pass level by day 14, and the oxygen consumption in the blank should not exceed 60 mg/L after 28 days. [12] The difference between replicate values for the test substance should be less than 20% at the end of the test.[12]



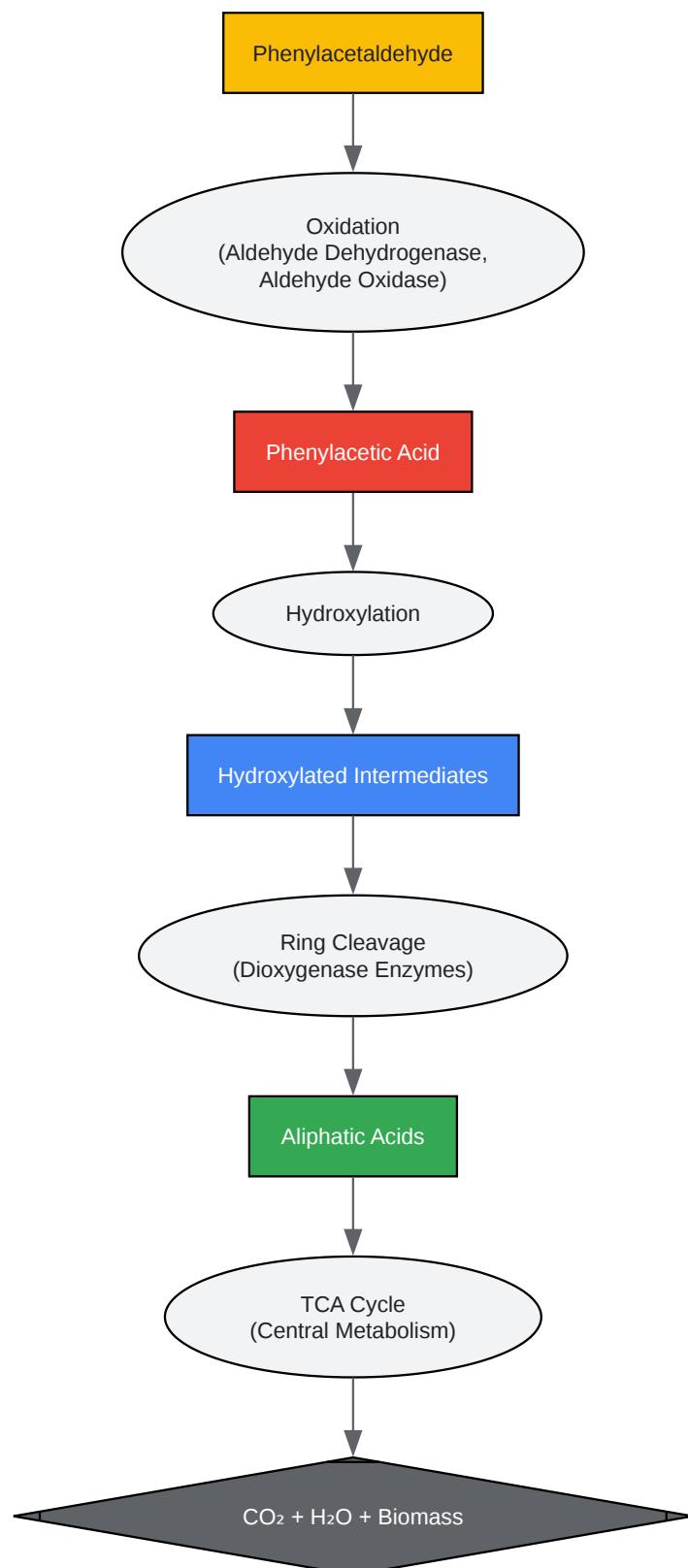
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Caption: Workflow for OECD 301F Manometric Respirometry Test.

## Plausible Biodegradation Pathway

The biodegradation of aromatic compounds like **Phenafleur** by microorganisms typically involves initial enzymatic attacks to destabilize the aromatic ring, followed by cleavage and entry into central metabolic pathways. For an ether like **Phenafleur**, a likely initial step is the cleavage of the ether bond.

The pathway below illustrates a hypothetical degradation route for a related compound, Phenylacetaldehyde, which metabolizes to Phenylacetic acid.<sup>[8]</sup> This acid can then undergo further degradation. While not identical, this provides a logical framework for how a molecule with a phenyl group might be processed in a biological system.



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Caption: Plausible metabolic pathway for a related aromatic compound.

## Conclusion

Assessing the biodegradability of cosmetic ingredients like **Phenafleur** is essential for ensuring environmental safety and meeting regulatory and consumer expectations. While direct public data on **Phenafleur**'s biodegradability is limited, established OECD protocols, particularly the OECD 301F test, provide a robust framework for its evaluation. Based on the analysis of structurally similar compounds, it is plausible that **Phenafleur** undergoes aerobic biodegradation. However, empirical testing is imperative to definitively characterize its environmental fate and to substantiate any environmental claims in cosmetic formulations. This guide provides the necessary technical foundation for undertaking such an investigation.

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- To cite this document: BenchChem. [A Technical Examination of the Biodegradability of Phenafleur for Cosmetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1618771#biodegradability-of-phenafleur-in-cosmetic-formulations>]

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